

Quin-C7 stability and storage conditions

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Compound of Interest

Compound Name:	Quin-C7
CAS No.:	871100-12-8
Cat. No.:	B3161580

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Quin-C7 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **Quin-C7**, a nonpeptide antagonist of the N-formyl peptide receptor 2 (FPR2/ALX). Adherence to these guidelines is crucial for ensuring the compound's efficacy and obtaining reproducible experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting **Quin-C7**?

A1: **Quin-C7** is soluble up to 100 mM in dimethyl sulfoxide (DMSO) and in high-micromolar concentrations (5 μ M - 1 mM) in pure water.^[1] For long-term storage, it is advisable to prepare a concentrated stock solution in DMSO.

Q2: How should I store the lyophilized (solid) **Quin-C7**?

A2: The lyophilized powder can be stored at room temperature for several weeks.^[1] For extended periods, it is recommended to store it at -20°C.^[1]

Q3: What are the optimal storage conditions for reconstituted **Quin-C7**?

A3: Stock solutions of **Quin-C7** should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C for several months or at -80°C for up to six months.[1][2] A reconstituted solution can be kept at 4°C for up to one week.[1] It is not recommended to store working solutions for more than a few days.[1]

Q4: Is **Quin-C7** sensitive to light?

A4: Yes, it is recommended to protect **Quin-C7** from light to maintain its biological activity.[1]

Q5: How many times can I freeze and thaw my **Quin-C7** stock solution?

A5: It is strongly advised to avoid multiple freeze-thaw cycles as this can lead to the degradation of the compound and loss of activity.[1] Prepare small aliquots of your stock solution to minimize the number of freeze-thaw cycles.

Quantitative Data Summary

For easy reference, the following tables summarize the key stability and storage parameters for **Quin-C7**.

Table 1: Storage Conditions

Form	Storage Temperature	Duration	Citations
Lyophilized Powder	Room Temperature	Several Weeks	[1]
Lyophilized Powder	-20°C	Long-term	[1]
Stock Solution	4°C	Up to 1 week	[1]
Stock Solution	-20°C	Several Months (up to 6 months)	[1]
Stock Solution	-80°C	Up to 6 months	[2]
Working Solution	4°C	Not recommended for more than a few days	[1]

Table 2: Solubility

Solvent	Concentration	Citations
DMSO	Up to 100 mM	[1]
Pure Water	5 μ M - 1 mM	[1]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Inconsistent or lower than expected activity	Compound degradation due to improper storage or handling.	Ensure the compound has been stored according to the recommended conditions (see Table 1). Avoid multiple freeze-thaw cycles by preparing and using aliquots. Protect the compound from light.
Inaccurate concentration of the working solution.	Prepare fresh working solutions from a properly stored stock solution before each experiment. Confirm the calculations for dilution.	
Precipitation observed in the solution	Exceeded solubility in the chosen solvent or buffer.	Ensure the final concentration does not exceed the solubility limits (see Table 2). If precipitation occurs after dilution in an aqueous buffer, consider preparing a fresh dilution. Gentle warming or sonication may aid dissolution, but use with caution as it may affect stability.
Contamination of the stock solution.	Use sterile techniques when preparing and handling solutions. Filter-sterilize the working solution if necessary.	
High background signal in assays	Non-specific binding or compound aggregation.	Centrifuge the reconstituted product before use to pellet any undissolved material. ^[1] Optimize the concentration of Quin-C7 used in your assay.
Impure or degraded compound.	If degradation is suspected, use a fresh vial of Quin-C7.	

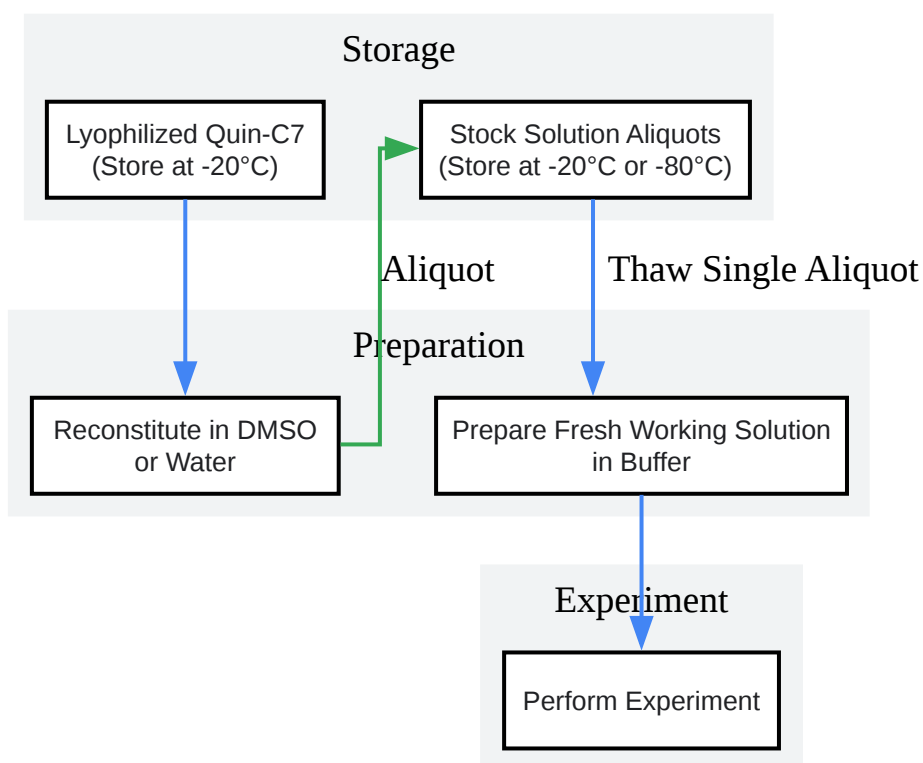
Experimental Protocols & Workflows

Detailed Methodology for Reconstitution and Aliquoting

- Centrifugation: Before opening, centrifuge the vial of lyophilized **Quin-C7** at 10,000 x g for 5 minutes to ensure all the powder is at the bottom of the vial.[\[1\]](#)
- Solvent Addition: Add the appropriate volume of the desired solvent (e.g., DMSO) directly to the vial to achieve the target stock concentration.
- Dissolution: Gently tap the vial to aid in dissolving the compound. You can also tilt and gently roll the liquid over the walls of the vial.[\[1\]](#) Avoid vigorous vortexing; however, light vortexing for up to 3 seconds is acceptable if needed.[\[1\]](#)
- Aliquoting: Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in low-protein-binding tubes.
- Storage: Store the aliquots at -20°C or -80°C and protect them from light.[\[1\]](#)[\[2\]](#)

Recommended Experimental Workflow

The following diagram illustrates the recommended workflow for handling **Quin-C7** to ensure optimal performance and minimize degradation.

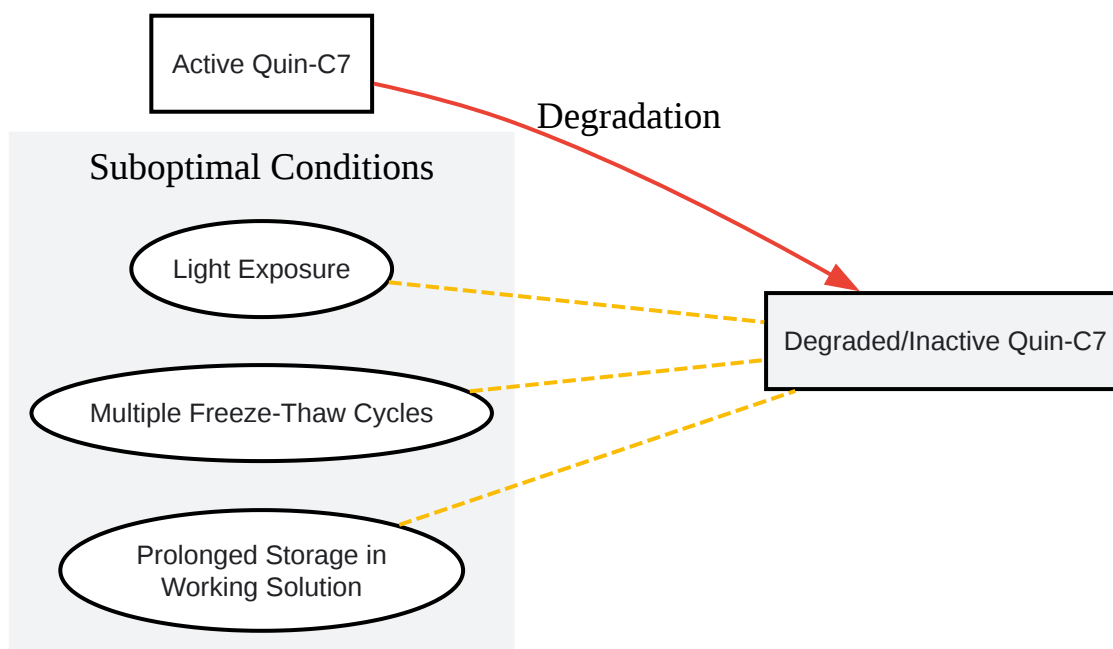


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Caption: Recommended workflow for handling **Quin-C7**.

Potential Degradation Pathway

While specific degradation pathways for **Quin-C7** are not extensively published, based on general chemical principles and handling recommendations, a simplified potential degradation relationship is illustrated below. Suboptimal conditions can lead to a loss of the compound's structural integrity and biological activity.



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